

# A Comprehensive Technical Guide to the Solubility of 2-Allylphenol

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## Compound of Interest

Compound Name: 2-Allylphenol

Cat. No.: B7767131

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This technical guide provides an in-depth overview of the solubility of **2-allylphenol** in water and various organic solvents. The information is curated to support research, development, and formulation activities where **2-allylphenol** is a key component. This document presents quantitative and qualitative solubility data, details common experimental protocols for solubility determination, and illustrates the logical workflow for assessing and reporting solubility.

## Core Topic: 2-Allylphenol Solubility

**2-Allylphenol** (CAS 1745-81-9) is an organic compound that finds application as an intermediate in the synthesis of pharmaceuticals and other specialty chemicals.<sup>[1][2]</sup> Its solubility profile is a critical parameter for its application in various chemical processes, including reaction chemistry, purification, and formulation.

## Quantitative Solubility Data

The solubility of **2-allylphenol** has been determined in water, and its miscibility with several organic solvents has been reported. The available quantitative and qualitative data are summarized in the tables below for easy reference and comparison.

Table 1: Solubility of **2-Allylphenol** in Water<sup>[1][3]</sup>

Solvent	Temperature (°C)	Solubility (g/L)
Water	20	7

Table 2: Solubility and Miscibility of **2-Allylphenol** in Organic Solvents[4][5][6]

Solvent	Solubility/Miscibility
Alcohols	Soluble
Chloroform	Soluble
Ether	Soluble
Organic Solvents	Soluble

Note: For many organic solvents, specific quantitative solubility data for **2-allylphenol** is not readily available in the public domain. The term "soluble" indicates that **2-allylphenol** dissolves in the respective solvent, but the exact concentration at saturation is not specified in the cited sources.

## Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemistry. The following protocols outline the common methodologies used to ascertain the solubility of a compound like **2-allylphenol** in various solvents.

### Method 1: Visual Determination of Miscibility for Liquid Solutes

This method is a straightforward qualitative assessment of the miscibility of a liquid solute in a liquid solvent.

Objective: To determine if **2-allylphenol** and a given liquid solvent are miscible in all proportions.

Materials:

- **2-Allylphenol**
- Solvent of interest (e.g., ethanol, toluene, hexane)
- Graduated cylinders or pipettes
- Test tubes with stoppers
- Vortex mixer (optional)

Procedure:

- To a clean, dry test tube, add a known volume of the solvent (e.g., 2 mL).
- Add an equal volume of **2-allylphenol** to the same test tube.
- Stopper the test tube and shake vigorously for 1-2 minutes. A vortex mixer can be used for more efficient mixing.
- Allow the mixture to stand and observe.
- Observation:
  - If the mixture forms a single, clear liquid phase, the two liquids are considered miscible.
  - If the mixture forms two distinct layers, they are immiscible.
  - If the mixture appears cloudy or forms an emulsion, they are partially miscible.

## Method 2: Shake-Flask Method for Quantitative Solubility Determination

This is a widely used and reliable method for determining the equilibrium solubility of a solute in a solvent at a specific temperature.

Objective: To quantitatively determine the solubility of **2-allylphenol** in a given solvent.

Materials:

- **2-Allylphenol**

- Solvent of interest
- Erlenmeyer flasks with stoppers
- Constant temperature water bath or incubator
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Evaporating dish or rotary evaporator
- Oven

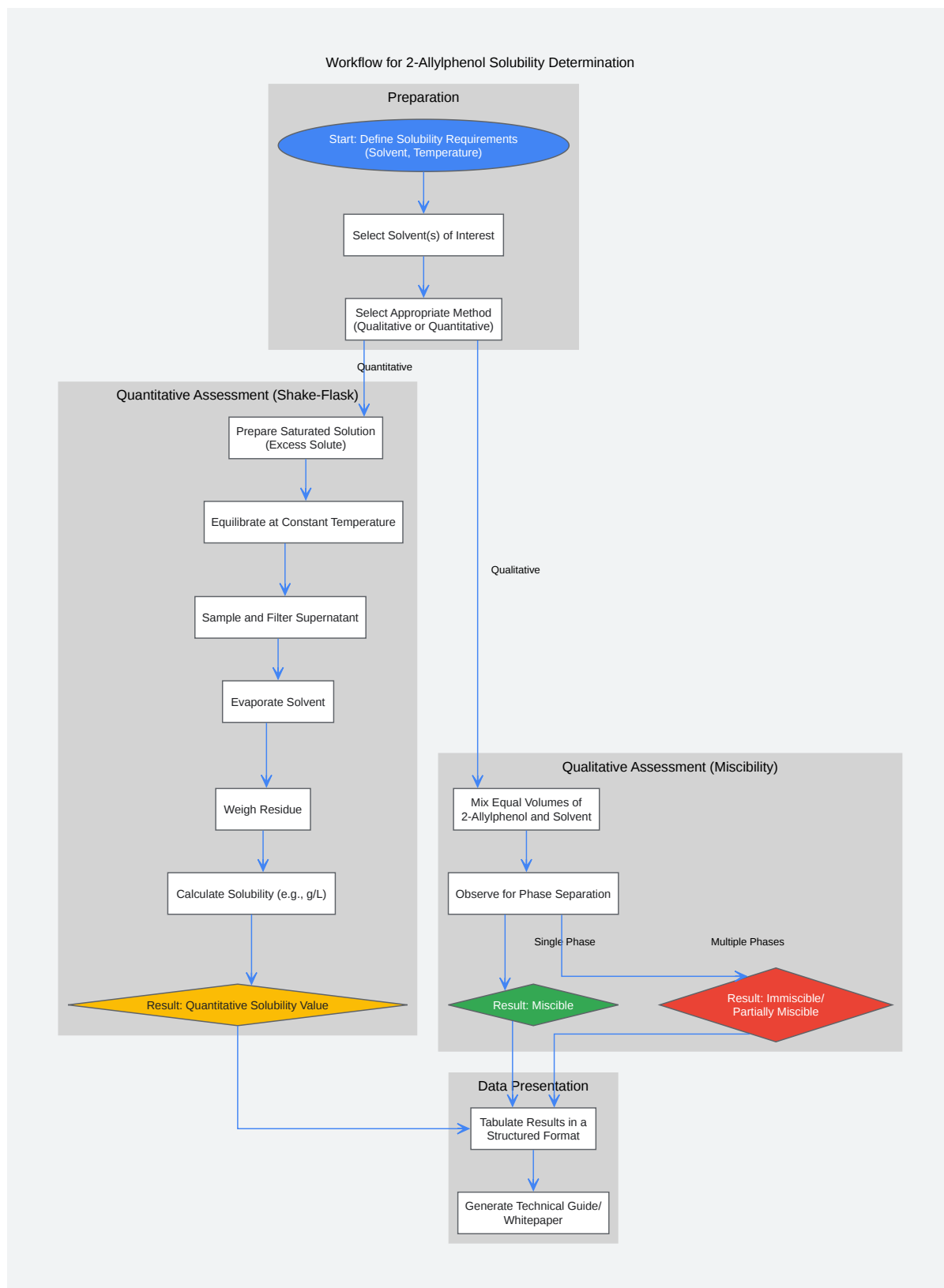
Procedure:

- Add an excess amount of **2-allylphenol** to a known volume or mass of the solvent in an Erlenmeyer flask. The excess solute is crucial to ensure that a saturated solution is formed.
- Seal the flask to prevent solvent evaporation.
- Place the flask in a constant temperature water bath or incubator set to the desired temperature (e.g., 20°C).
- Agitate the mixture for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached. The agitation can be achieved using a magnetic stirrer or an orbital shaker.
- After the equilibration period, allow the undissolved solute to settle.
- Carefully withdraw a sample of the supernatant (the clear, saturated solution) using a syringe.
- Filter the sample through a syringe filter that is compatible with the solvent to remove any undissolved solute particles.
- Accurately weigh a clean, dry evaporating dish.

- Transfer a known volume or mass of the filtered saturated solution to the pre-weighed evaporating dish.
- Remove the solvent by evaporation. This can be done in a fume hood at ambient temperature or accelerated by gentle heating in an oven or using a rotary evaporator. Ensure the temperature is kept low enough to prevent degradation of the **2-allylphenol**.
- Once all the solvent has evaporated, reweigh the evaporating dish containing the dried **2-allylphenol** residue.
- The mass of the dissolved **2-allylphenol** is the difference between the final and initial weights of the evaporating dish.
- Calculate the solubility in the desired units (e.g., g/L, mg/mL).

## Mandatory Visualizations

The following diagrams illustrate the logical workflow for determining and presenting solubility data for **2-allylphenol**.



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Caption: Workflow for **2-Allylphenol** Solubility Determination.

This guide serves as a foundational resource for professionals working with **2-allylphenol**, providing essential solubility data and standardized methodologies to ensure consistency and accuracy in experimental work.

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